Benzyl 2-bromonicotinate molecular weight and formula

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Compound of Interest	
Compound Name:	Benzyl 2-bromonicotinate
Cat. No.:	B15381722

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Technical Guide: Benzyl 2-bromonicotinate

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a concise overview of the physicochemical properties of **Benzyl 2-bromonicotinate**. Due to the limited availability of specific experimental and biological data for this particular derivative, this document also explores the synthesis and known applications of the closely related parent compound, benzyl nicotinate, to provide a broader context for potential research and development.

Physicochemical Data: Benzyl 2-bromonicotinate

The fundamental molecular properties of **Benzyl 2-bromonicotinate** are summarized below.

Property	Value	Citation
Molecular Weight	292.128 g/mol	[1]
Molecular Formula	$C_{13}H_{10}BrNO_2$	[1]

Synthesis and Applications: A Look at the Parent Compound, Benzyl Nicotinate

Tech Support

While specific experimental protocols for **Benzyl 2-bromonicotinate** are not readily available in the current literature, the synthesis and application of its parent compound, benzyl nicotinate, are well-documented. Benzyl nicotinate is synthesized from nicotinic acid and benzyl alcohol. This compound has applications in the pharmaceutical and cosmetic industries.

Logical Relationship Diagram

The following diagram illustrates the synthetic relationship between nicotinic acid, benzyl alcohol, benzyl nicotinate, and the theoretical position of **Benzyl 2-bromonicotinate** as a derivative.

Synthetic Relationship of Nicotinic Acid Derivatives
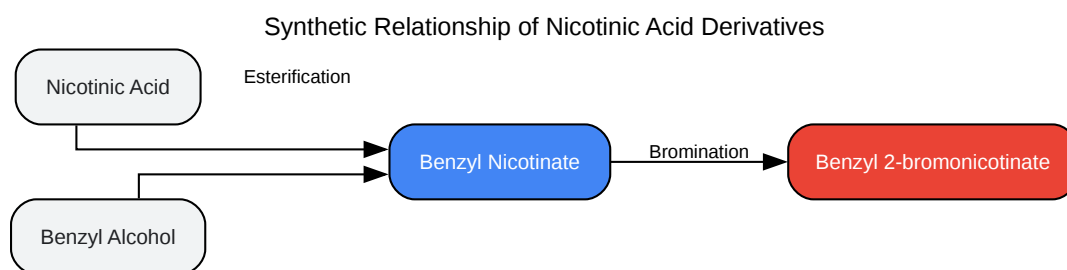
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Synthetic Relationship of Nicotinic Acid Derivatives

Experimental Protocols: General Synthesis of Benzyl Esters

While a specific protocol for **Benzyl 2-bromonicotinate** is not provided in the search results, a general method for the synthesis of benzyl α,β-unsaturated carboxylates is described. This can serve as a potential starting point for the synthesis of related compounds. The procedure involves the reaction of the corresponding carboxylic acid with benzyl bromide in the presence of a base.

Conclusion

This guide provides the core molecular data for **Benzyl 2-bromonicotinate**. While detailed experimental and biological information for this specific compound is limited, the provided context on the related compound, benzyl nicotinate, offers a foundation for researchers interested in the potential applications and synthesis of nicotinic acid derivatives. Further research is warranted to explore the specific properties and potential biological activities of **Benzyl 2-bromonicotinate**.

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References

- 1. sarchemlabs.com [sarchemlabs.com]

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